

# A Comparative Guide to Experimental and DFT-Calculated Properties of Tantalum Carbide (TaC)

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## Compound of Interest

Compound Name: Tantalum carbide (TaC)

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This guide provides an objective comparison of experimentally measured and Density Functional Theory (DFT) calculated properties of **Tantalum Carbide (TaC)**. TaC is a transition metal carbide known for its exceptional hardness, high melting point, and chemical inertness, making it a material of significant interest in various high-performance applications. The validation of computational models through experimental data is crucial for the predictive design of new materials.

## Data Presentation: A Side-by-Side Look at TaC Properties

The following tables summarize the quantitative data for mechanical, electronic, and thermal properties of TaC, comparing experimental findings with DFT calculations.

Table 1: Mechanical Properties of TaC

Property	Experimental Value	DFT Calculated Value
Vickers Hardness	1600–2000 kg/mm <sup>2</sup> (~9 Mohs) [1]	-
20.9 ± 0.5 GPa[2][3][4]	23.3 GPa (ideal indentation strength)[2][3][5]	
21.0 GPa[2][6]	-	
Elastic Modulus	285 GPa[1]	-
Young's Modulus	457 GPa[2][6]	-
Fracture Toughness	7.4 MPa·m <sup>1/2</sup> [2][6]	-
Bulk Modulus (K <sub>0</sub> )	290.7 (6.8) GPa[7]	267 (3) GPa[7]
-	310 GPa[7]	
Elastic Constants	c <sub>11</sub> =597(11) GPa, c <sub>44</sub> =153(2) GPa[7]	c <sub>11</sub> =621(3) GPa, c <sub>44</sub> =166.8(3) GPa[7]
Lattice Parameter	-	4.39 Å - 4.567 Å[7]

Table 2: Electronic and Thermal Properties of TaC

Property	Experimental Value	DFT Calculated Value
Electrical Conductivity	Metallic[1]	Metallic nature confirmed[7][8]
Superconducting Tc	10.35 K[1]	-
Magnetic Properties	Diamagnetic for $x \leq 0.9$ , Paramagnetic for $x > 0.9$ [1]	-
Melting Point	3768 °C[1]	-
Thermal Conductivity	21 W/(m·K)[1]	-
Coefficient of Thermal Expansion (CTE)	6.04 x 10 <sup>-6</sup> K <sup>-1</sup> (TaC <sub>0.789</sub> )[9]	Generally good agreement with experimental data[9]
	6.37 x 10 <sup>-6</sup> K <sup>-1</sup> (TaC <sub>0.912</sub> )[9]	
	6.96 x 10 <sup>-6</sup> K <sup>-1</sup> (TaC <sub>0.997</sub> )[9]	
	(6.4±0.3)×10 <sup>-6</sup> °C <sup>-1</sup> [9]	

## Experimental Protocols

Detailed methodologies are essential for the reproducibility and validation of scientific findings. Below are protocols for key experiments cited in the comparison of TaC properties.

### High-Pressure, High-Temperature (HPHT) Synthesis and Mechanical Testing

Objective: To synthesize high-quality, dense TaC samples and characterize their mechanical properties.

Methodology:

- **Sample Preparation:** Tantalum and carbon powders are mixed and subjected to high pressure (e.g., 5.5 GPa) and high temperature (e.g., 1300-1400 °C) in a large-volume press. This process, known as HPHT sintering, promotes densification of the material.[2][3][6]
- **Structural Characterization:** The crystal structure and phase purity of the synthesized TaC are confirmed using X-ray Diffraction (XRD).[2][3]

- **Microstructural Analysis:** The grain size and microstructure of the sintered samples are examined using Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM).<sup>[2][6]</sup>
- **Mechanical Property Measurement:**
  - **Vickers Hardness:** A Vickers indenter is used to create an indentation on the polished surface of the TaC sample under a specific load. The dimensions of the indentation are then measured to calculate the hardness.<sup>[2][3]</sup>
  - **Fracture Toughness:** The indentation fracture method is often used, where the lengths of the cracks emanating from the corners of the Vickers indentation are measured to determine the material's resistance to fracture.<sup>[2][6]</sup>
  - **Young's Modulus:** This can be determined through various methods, including nanoindentation or ultrasonic techniques.<sup>[2][6]</sup>

## Electronic and Thermal Property Measurements

**Objective:** To determine the electronic transport and thermal characteristics of TaC.

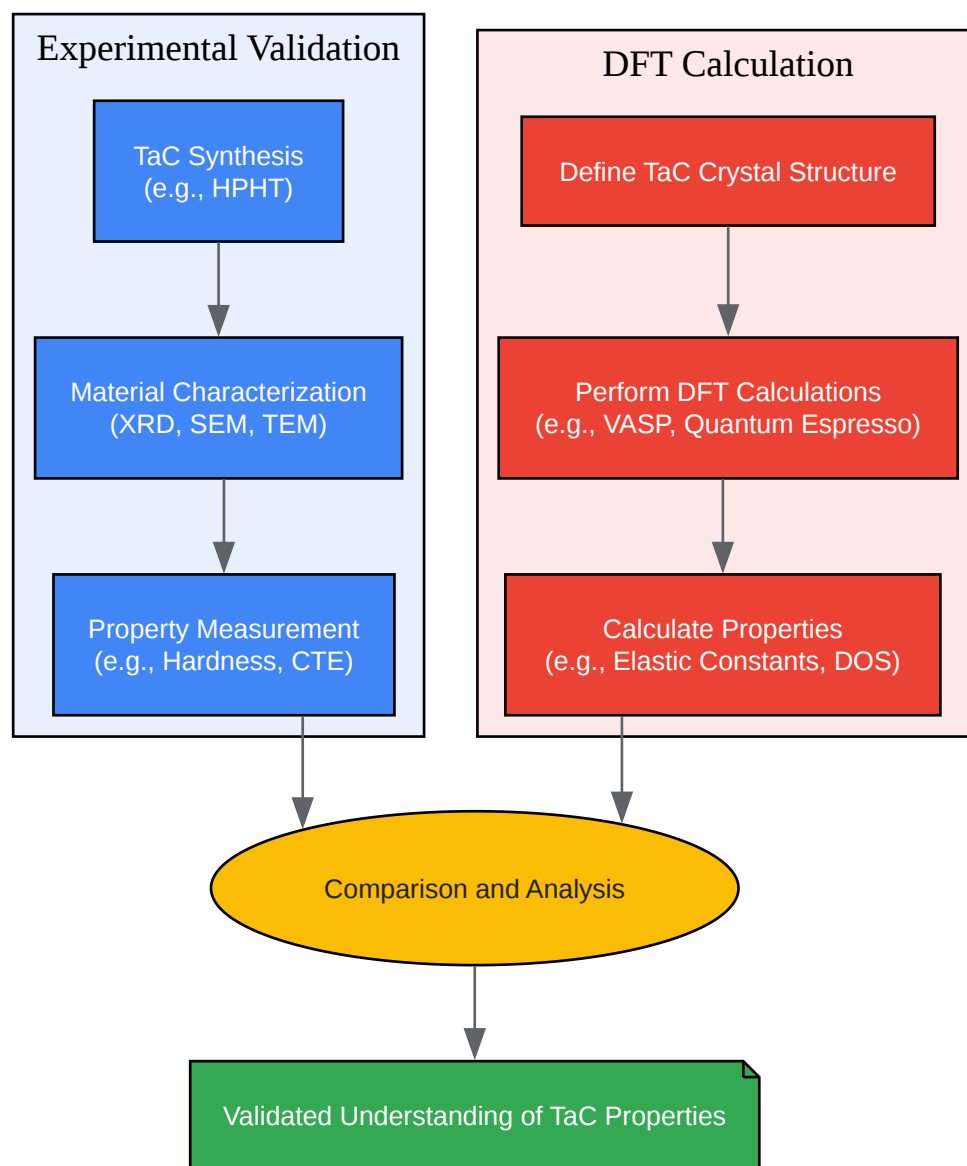
**Methodology:**

- **Electrical Conductivity:** The electrical resistance of a TaC sample is measured as a function of temperature using a four-probe method. This data is used to determine the material's conductivity and its metallic nature.<sup>[1]</sup>
- **Superconducting Transition Temperature ( $T_c$ ):** The electrical resistance or magnetic susceptibility of the sample is measured at very low temperatures. The sharp drop in resistance or change in magnetic signal indicates the transition to the superconducting state, defining  $T_c$ .<sup>[1]</sup>
- **Coefficient of Thermal Expansion (CTE):** X-ray diffraction is performed on the TaC sample at various temperatures. The change in the lattice parameter with temperature is used to calculate the CTE.<sup>[9]</sup>

## Visualizations

## Experimental and Computational Workflow for TaC Property Validation

The following diagram illustrates the logical workflow for validating DFT calculations of TaC properties with experimental data.

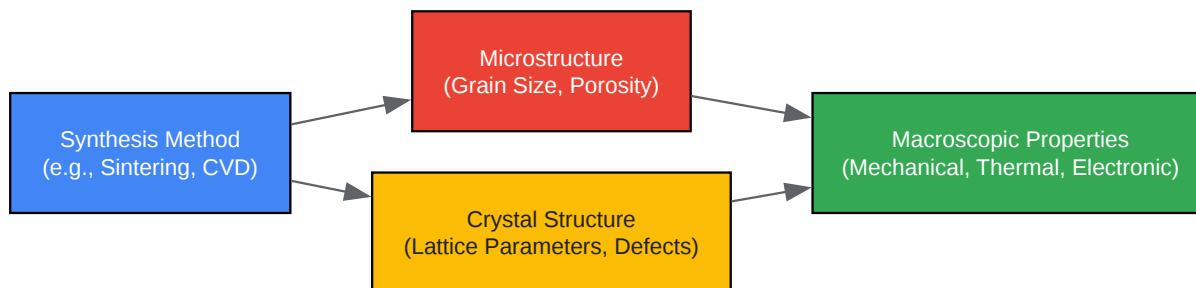


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Caption: Workflow for validating DFT calculations of TaC properties with experimental data.

## Relationship between Synthesis, Structure, and Properties

This diagram illustrates how the synthesis process influences the material's structure, which in turn dictates its macroscopic properties.



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Caption: Influence of synthesis on the structure and properties of TaC.

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## References

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